

safe handling and storage procedures for tert-Butyl octaneperoxoate

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Compound of Interest

Compound Name: *tert-Butyl octaneperoxoate*

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Technical Support Center: tert-Butyl Peroxybenzoate

This technical support center provides guidance on the safe handling and storage of tert-Butyl Peroxybenzoate (TBPB), also known as **tert-Butyl octaneperoxoate**. This information is intended for researchers, scientists, and drug development professionals to ensure the safe execution of their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with tert-Butyl Peroxybenzoate?

A1: Tert-Butyl Peroxybenzoate is an organic peroxide, Type C, liquid, and presents several significant hazards. It is thermally unstable and can undergo self-accelerating exothermic decomposition, which may be initiated by heat, contact with incompatible materials, or confinement.^{[1][2][3]} This decomposition can lead to fire or explosion.^{[1][2][4]} The substance is also flammable, can cause skin and eye irritation, and may be harmful if swallowed or inhaled.^{[4][5]}

Q2: What personal protective equipment (PPE) is required when handling tert-Butyl Peroxybenzoate?

A2: When handling tert-Butyl Peroxybenzoate, it is crucial to use proper personal protective equipment. This includes:

- Eye/Face Protection: Safety glasses or goggles are essential.[3] A full-face shield may also be necessary.[2]
- Skin Protection: A protective suit and chemical-resistant gloves (e.g., PVC) are required.[2][3]
- Respiratory Protection: In case of inadequate ventilation or the potential for inhalation of vapors, a suitable respirator (e.g., Type A-P filter) should be worn.[2]

Q3: What are the signs of decomposition of tert-Butyl Peroxybenzoate?

A3: Signs of decomposition include the generation of flammable gases, a noticeable pressure build-up in sealed containers, and an increase in temperature.[4] Gradual decomposition during storage can lead to a significant pressure increase and the potential for explosion.[4]

Q4: How should I respond to a spill of tert-Butyl Peroxybenzoate?

A4: In the event of a spill, immediately remove all sources of ignition and ensure adequate ventilation.[1] For minor spills, absorb the material with an inert substance like vermiculite, sand, or earth and place it in a suitable, closed container for disposal.[1][6] For major spills, evacuate the area and move upwind.[2] Never use organic absorbents such as sawdust or paper as this may cause a fire.[4]

Q5: What materials are incompatible with tert-Butyl Peroxybenzoate?

A5: Tert-Butyl Peroxybenzoate is incompatible with a wide range of materials, including strong oxidizing agents, strong reducing agents, acids, bases, heavy metals, metal powders, amines, and polyester accelerators like cobalt salts.[1][2][6] Contact with these substances can lead to rapid and dangerous decomposition.[1][2]

Quantitative Data Summary

Parameter	Value	Source(s)
Recommended Storage Temperature	10°C to 25°C	[6]
Maximum Storage Temperature (to ensure quality)	25°C	[1]
Maximum Safe Storage Temperature (to prevent decomposition)	Must not exceed 55°C	[1]
Self-Accelerating Decomposition Temperature (SADT)	60°C	[1]
UN Number	UN 3103	[3][6]
Hazard Class	5.2 (Organic Peroxide)	[6]
Boiling Point	75 - 76 °C (at 0.3 hPa)	
Density	1.021 g/cm ³ (at 25 °C)	

Experimental Protocols

Protocol 1: Safe Handling of tert-Butyl Peroxybenzoate in a Laboratory Setting

- Preparation:
 - Ensure the work area is clean and free of incompatible materials.[3]
 - Verify that an eyewash station and safety shower are readily accessible.[6]
 - Ground and bond all containers and transfer equipment to prevent static discharge.[1][3]
 - Use only spark-proof tools and explosion-proof equipment.[1]
- Personal Protective Equipment (PPE):

- Don the required PPE as outlined in the FAQ section (safety goggles, protective suit, chemical-resistant gloves).
- Handling Procedure:
 - Handle and open containers with care, being mindful of potential over-pressurization.[3]
 - Avoid all personal contact with the substance and inhalation of vapors.[2]
 - Measure out only the required amount of the peroxide for the experiment.[2]
 - Crucially, never return any unused material to the original container to prevent contamination and decomposition.[2][3]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin after handling.
 - Decontaminate all equipment used.
 - Properly dispose of any waste material according to institutional and local regulations.

Protocol 2: Safe Storage of tert-Butyl Peroxybenzoate

- Storage Location:
 - Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of heat, sparks, or flames.[1][6]
 - The storage area should be an approved flammable materials storage area.[4]
 - Do not weigh out the peroxide in the storage room.[3]
- Storage Conditions:
 - Maintain the storage temperature between 10°C and 25°C.[6]
 - Keep the container tightly closed.[1]

- Store away from incompatible materials.[\[1\]](#)[\[6\]](#)
- Container Management:
 - Store in the original container.[\[4\]](#)
 - Do not use aluminum, galvanized, or tin-plated containers.[\[2\]](#)
 - Implement a "First In, First Out" (FIFO) stock rotation system to prevent prolonged storage.[\[2\]](#)

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